

Application Notes and Protocols for WAM2layers ERA5 Input Data

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Compound of Interest

Compound Name: WAM2

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These application notes provide a detailed guide on the input data requirements for the **WAM2layers** model when utilizing the ERA5 reanalysis dataset. Adherence to these protocols is crucial for accurate and reproducible atmospheric moisture tracking studies.

Introduction to WAM2layers and ERA5

WAM2layers is a widely used Eulerian moisture tracking model that quantifies the transport of atmospheric water vapor. It is instrumental in understanding precipitation sources and sinks, which has significant implications for hydrology, climatology, and related fields. ERA5 is the fifth generation ECMWF atmospheric reanalysis of the global climate, providing high-resolution hourly data on a vast number of atmospheric, land, and oceanic variables. The combination of **WAM2layers** and ERA5 allows for detailed and robust analyses of the atmospheric branch of the hydrological cycle.

Input Data Requirements

The **WAM2layers** model requires specific atmospheric and surface variables from the ERA5 dataset for its calculations. These variables can be broadly categorized into upper-air data and surface-level data. The model can be run using either model-level or pressure-level upper-air data; however, using pressure-level data is often more practical due to its easier accessibility.

Data Presentation: Quantitative Summary

The following tables summarize the essential and recommended ERA5 variables for running **WAM2** layers.

Table 1: Upper-Air Variables (Pressure Level Data)

Variable Name	ERA5 Short Name	Description	Vertical Levels	Temporal Resolution	Spatial Resolution
U-component of wind	u	Zonal wind speed	All available pressure levels	Hourly	0.25° x 0.25°
V-component of wind	v	Meridional wind speed	All available pressure levels	Hourly	0.25° x 0.25°
Specific humidity	q	Mass of water vapor per unit mass of moist air	All available pressure levels	Hourly	0.25° x 0.25°

Table 2: Surface and Single-Level Variables

Variable Name	ERA5 Short Name	Description	Temporal Resolution	Spatial Resolution
Total precipitation	tp	Accumulated precipitation over a period	Hourly	0.25° x 0.25°
Evaporation	e	Accumulated evaporation over a period	Hourly	0.25° x 0.25°
Surface pressure	sp	The pressure at the surface of the Earth	Hourly	0.25° x 0.25°
10m U-component of wind	u10	Zonal wind speed at 10 meters above the surface	Hourly	0.25° x 0.25°
10m V-component of wind	v10	Meridional wind speed at 10 meters above the surface	Hourly	0.25° x 0.25°
2m dewpoint temperature	d2m	Temperature to which air would have to cool to become saturated	Hourly	0.25° x 0.25°
Total column water vapour	tcwv	Total amount of water vapour in a column of air	Hourly	0.25° x 0.25°

Note: While Total Column Water Vapour (tcwv) is not strictly required, its inclusion is highly recommended to help mitigate potential errors in the model's water balance calculations.[\[1\]](#)

Experimental Protocols: Data Acquisition and Preprocessing

The successful application of **WAM2layers** hinges on the correct acquisition and preprocessing of ERA5 data. The following protocol outlines the key steps in this process.

Data Download from the Copernicus Climate Data Store (CDS)

- **Account Creation:** Register for an account on the Copernicus Climate Data Store (CDS) portal.
- **API Key Installation:** Install the CDS API key on your local machine to enable programmatic data downloads.
- **Data Request Script:** Utilize a Python script with the `cdsapi` library to request the required variables. It is recommended to download data in NetCDF format.
 - For upper-air data on pressure levels, specify the variables `u`, `v`, and `q` for all available pressure levels.
 - For surface data, request the variables `tp`, `e`, `sp`, `u10`, `v10`, and `d2m`.
 - Specify the desired date range, time steps (hourly), and geographical extent for your study area.

WAM2layers Preprocessing Workflow

The **WAM2layers** software includes a command-line interface for preprocessing the raw ERA5 data into a format suitable for the tracking model. The general workflow is as follows:

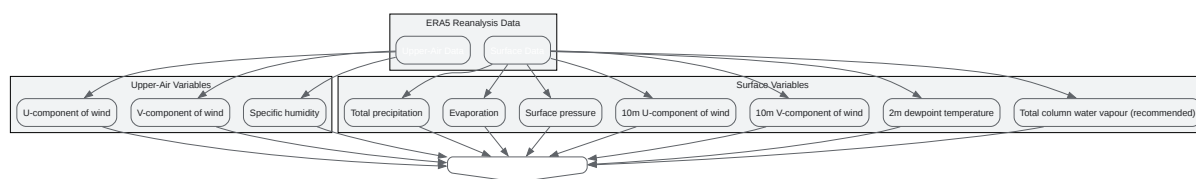
- **Configuration File:** Create a YAML configuration file (e.g., `config.yaml`). This file specifies the paths to your input ERA5 files, the desired output directory for the preprocessed data, the date range, and other relevant parameters.
- **Run the Preprocessing Command:** Execute the **WAM2layers** preprocessing script from your terminal, pointing to your configuration file. A typical command would be:

- Output: The preprocessing step will generate a single NetCDF file containing all the necessary variables, vertically integrated and structured for efficient use by the **WAM2layers** tracking algorithm.

Visualizations

Logical Relationship of Input Data

The following diagram illustrates the relationship between the different categories of ERA5 input data required by the **WAM2layers** model.

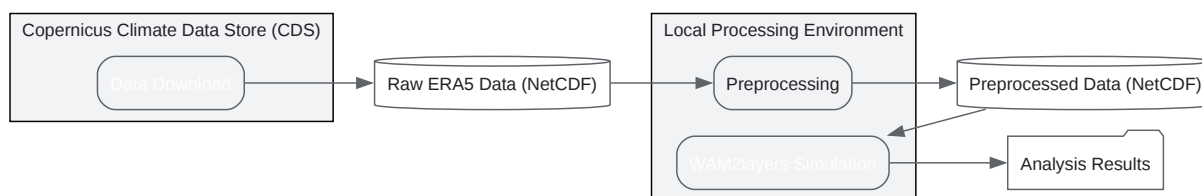


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Caption: ERA5 input data categories for the **WAM2layers** model.

Experimental Workflow for Data Preparation

This diagram outlines the sequential steps involved in preparing ERA5 data for a **WAM2layers** simulation.



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Caption: Workflow for ERA5 data preparation for **WAM2layers**.

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References

- 1. gmd.copernicus.org [gmd.copernicus.org]
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